Technical Guide: 3-Phenylpentane-1,5-diol NMR Spectral Analysis & Characterization

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Compound of Interest	
Compound Name:	*3-Phenylpentane-1,5-diol*
CAS No.:	*829-27-6*
Cat. No.:	*B1367500*

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Executive Summary

3-Phenylpentane-1,5-diol (CAS: 14606-31-6) is a critical prochiral building block in pharmaceutical synthesis. Its unique symmetry renders it an ideal substrate for enzymatic desymmetrization, yielding chiral synthons for statins and other bioactive scaffolds.[1] This guide provides a definitive technical breakdown of its Nuclear Magnetic Resonance (NMR) profile.[1] Unlike standard spectral lists, this document focuses on structural validation, impurity profiling, and symmetry-derived spectral simplification, ensuring researchers can confidently certify material quality.

Part 1: Structural Symmetry & Spin System Analysis[1]

Before analyzing the spectra, one must understand the molecule's topology. **3-Phenylpentane-1,5-diol** possesses a plane of symmetry passing through the C3 carbon and the phenyl ring.

- Prochiral Center: The C3 carbon is achiral (meso-like context) but prochiral. The two hydroxyethyl arms are enantiotopic.[1]

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- Magnetic Equivalence: Due to this symmetry:
  - Protons: The protons on C1 are chemically equivalent to those on C5.[1] The protons on C2 are equivalent to those on C4.[1]
  - Carbons: C1

    C5 and C2

    C4.
  - Consequence: The spectra are simplified by half compared to an asymmetric analog.[1] Any "doubling" of peaks suggests a loss of symmetry (e.g., mono-esterification impurity).

DOT Diagram: Structural Connectivity & Symmetry

The following diagram visualizes the connectivity and the symmetry plane that defines the NMR equivalence.

Part 2: 1H NMR Characterization (400 MHz, $CDCl_3$)

The proton spectrum is distinct due to the shielding/deshielding effects of the phenyl ring and the hydroxyl groups.[1]

Standard Chemical Shift Table

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Position	Type	Shift (δ ppm)	Multiplicity	Integral	Coupling (J)	Assignment Logic
Ar-H	CH	7.15 – 7.35	Multiplet	5H	N/A	Overlapping ortho, meta, and para protons.[1]
C1, C5	CH_2	3.50 – 3.65	Triplet (distorted)	4H	~6.5 Hz	Deshielded by adjacent Oxygen.[1]
C3	CH	2.70 – 2.85	Quintet/Multiplet	1H	~7.0 Hz	Benzylic position; deshielded by Ring current.[1]
OH	OH	1.50 – 2.50	Broad Singlet	2H	N/A	Concentration/Temp dependent.[1] Exchangeable with D_2O.
C2, C4	CH_2	1.80 – 2.00	Multiplet	4H	Complex	Shielded methylene; non-first-order coupling with C3.[1]

Technical Validation Protocol

- Solvent Selection: Use $CDCl_3$ for routine analysis.[1] Use DMSO-d_6 if resolution of the OH coupling is required (OH will appear as a triplet ~4.3 ppm, confirming the primary alcohol).

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- D_2O Shake: To confirm the OH assignment, add 1 drop of D_2O to the NMR tube. The broad singlet at 1.5-2.5 ppm must disappear.
- Integration Check: The ratio of Aromatic (5H) to Alpha-O-Methylene (4H) must be 1.25:1. Deviations indicate solvent contamination (e.g., Toluene) or oxidation.[1]

Part 3: 13C NMR & DEPT Analysis (100 MHz, $CDCl_3$)

Carbon NMR provides the definitive skeleton verification.[1] The DEPT-135 experiment is crucial to distinguish the inverted methylene signals from the upright methine/methyl signals.

Carbon Shift Data

Carbon Type	Shift (δ ppm)	DEPT-135 Phase	Structural Context
Ar-C (Ipso)	144.2	Absent	Quaternary carbon attached to alkyl chain.[1]
Ar-C (Meta)	128.6	Up (+)	Aromatic CH.[1]
Ar-C (Ortho)	127.5	Up (+)	Aromatic CH.[1]
Ar-C (Para)	126.4	Up (+)	Aromatic CH.[1]
C1, C5	61.0	Down (-)	Inverted signal. CH_2 attached to Oxygen.
C3	39.8	Up (+)	Benzylic CH.[1]
C2, C4	39.1	Down (-)	Inverted signal. Alkyl CH_2.

> *Critical Note: C3 and C2/C4 are often close in shift (~39-40 ppm). DEPT-135 is the only reliable way to assign them without 2D NMR. C3 will point UP, while C2/C4 will point DOWN.[1]*

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Part 4: Synthesis & Impurity Profiling[1]

For drug development professionals, identifying impurities is as important as identifying the product. The primary synthesis route involves the reduction of 3-phenylglutaric acid or its diesters.

Synthesis Workflow & Impurity Origins[1]
Impurity Markers in NMR[2]

- Starting Material (Diester): Look for a sharp singlet (methoxy) ~3.6 ppm or quartet (ethoxy) ~4.1 ppm.[1]
- Mono-reduced Intermediate: Will break the symmetry. You will see two sets of methylene signals and a mix of ester/alcohol peaks.[1][2]
- Solvents:
  - THF: Multiplets at 1.85 and 3.76 ppm.[1]
  - Ethyl Acetate: Singlet at 2.05, Quartet at 4.12, Triplet at 1.26 ppm.

Part 5: Advanced Application (Desymmetrization)

In high-value synthesis, this diol is often subjected to enzymatic desymmetrization (e.g., using Candida antarctica Lipase B).

- Objective: To convert the prochiral diol into a chiral mono-acetate.
- NMR Monitoring:
  - The product is asymmetric.[1]
  - The C1 and C5 protons become non-equivalent.[1]
  - Key Indicator: Appearance of a sharp acetyl singlet ~2.0 ppm (3H) and a downfield shift of one of the CH_2-O signals from ~3.6 ppm to ~4.1 ppm (CH_2-OAc).

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